

The Solubility Profile of Bentranil in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Bentranil*

Cat. No.: *B1668014*

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Introduction

Bentranil is a post-emergence herbicide, chemically identified as 2-phenyl-4H-3,1-benzoxazin-4-one. While it demonstrated excellent selectivity for certain crops, it was never commercialized due to the high doses required for effective broadleaf weed control.^[1] Despite its limited agricultural use, the physicochemical properties of **Bentranil** and its derivatives remain of interest, particularly as its derivatives have shown promise as highly selective Cytochrome P450 inhibitors, which has implications for cancer treatment and drug resistance.^[1]

This technical guide provides a comprehensive overview of the known solubility of **Bentranil** in various organic solvents. Due to the compound's age and limited commercial development, publicly available quantitative solubility data is scarce. This guide compiles the available qualitative and quantitative information and presents a standardized experimental protocol for determining solubility. Furthermore, it visualizes a relevant biological pathway and the experimental workflow for solubility determination.

Data Presentation: Solubility of Bentranil

The following table summarizes the known solubility of **Bentranil** in water and various organic solvents. It is important to note that for many organic solvents, only qualitative data is available.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Source
Water	H ₂ O	5.5 mg/L	20	[2]
Toluene	C ₇ H ₈	Soluble	Not Specified	[3][4][5]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Soluble	Not Specified	

Note: The term "soluble" is a qualitative description and does not provide a specific concentration. Further experimental validation is required to determine the quantitative solubility in these solvents.

Experimental Protocols

A standardized method for determining the solubility of a compound like **Bentranil** is the isothermal shake-flask method. This reliable technique measures the equilibrium solubility of a compound at a specific temperature.

Objective: To determine the saturation concentration of **Bentranil** in a specific organic solvent at a constant temperature.

Materials:

- **Bentranil** (analytical standard)
- Selected organic solvent (HPLC grade or higher)
- Analytical balance
- Volumetric flasks
- Screw-cap vials
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.22 µm PTFE)

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system.
- Volumetric pipettes and other standard laboratory glassware.

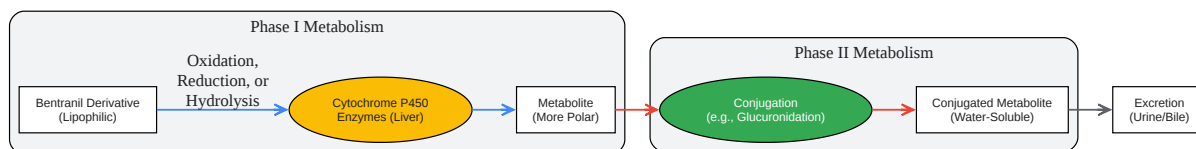
Procedure:

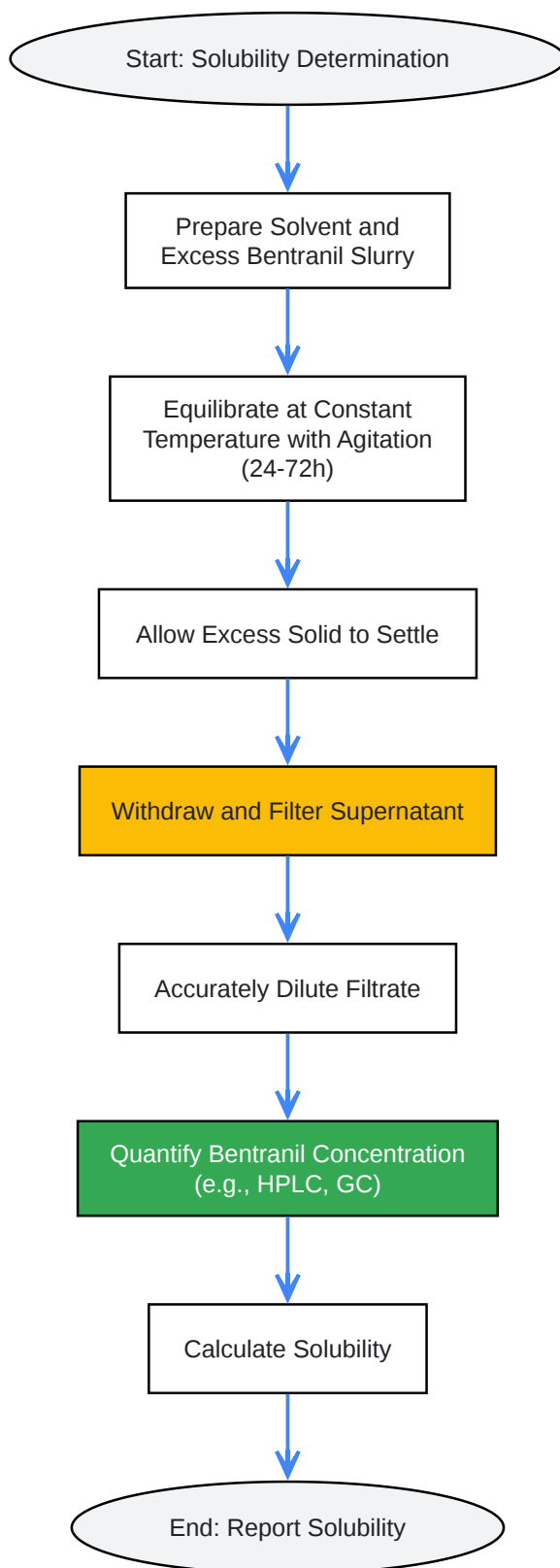
- Preparation of Solvent: Ensure the selected organic solvent is degassed to prevent bubble formation during the experiment.
- Addition of Excess Solute: Add an excess amount of **Bentranil** to a series of screw-cap vials containing a known volume of the solvent. The presence of undissolved solid is crucial to ensure that equilibrium with a saturated solution is achieved.
- Equilibration: Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C). Agitate the vials for a predetermined period (typically 24 to 72 hours) to allow the system to reach equilibrium. The time required for equilibration should be determined empirically by taking measurements at different time points until the concentration in the solution remains constant.
- Phase Separation: Once equilibrium is reached, remove the vials from the shaker and allow them to stand undisturbed at the experimental temperature for a sufficient time to allow the excess solid to sediment.
- Sample Withdrawal and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the sample through a syringe filter to remove any undissolved microparticles. This step is critical to prevent overestimation of the solubility.
- Dilution: Accurately dilute the filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated HPLC or GC method to determine the concentration of **Bentranil**.
- Calculation: Calculate the solubility of **Bentranil** in the solvent based on the measured concentration and the dilution factor. The experiment should be performed in triplicate to ensure the reliability of the results.

Mandatory Visualizations

Signaling Pathway

While **Bentranil** itself does not have a well-defined signaling pathway for its herbicidal action, its derivatives are noted for their interaction with Cytochrome P450 (CYP450) enzymes.^[1] The following diagram illustrates a generalized pathway of drug metabolism by CYP450 enzymes, which is a critical consideration in drug development and toxicology.





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